

Glycyclamide solubility and storage conditions

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Compound Focus: Glycyclamide

CAS No.: 664-95-9

Cat. No.: S529045

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Glycyclamide Properties and Solubility Data

The table below summarizes the key physicochemical data available for **glycyclamide**.

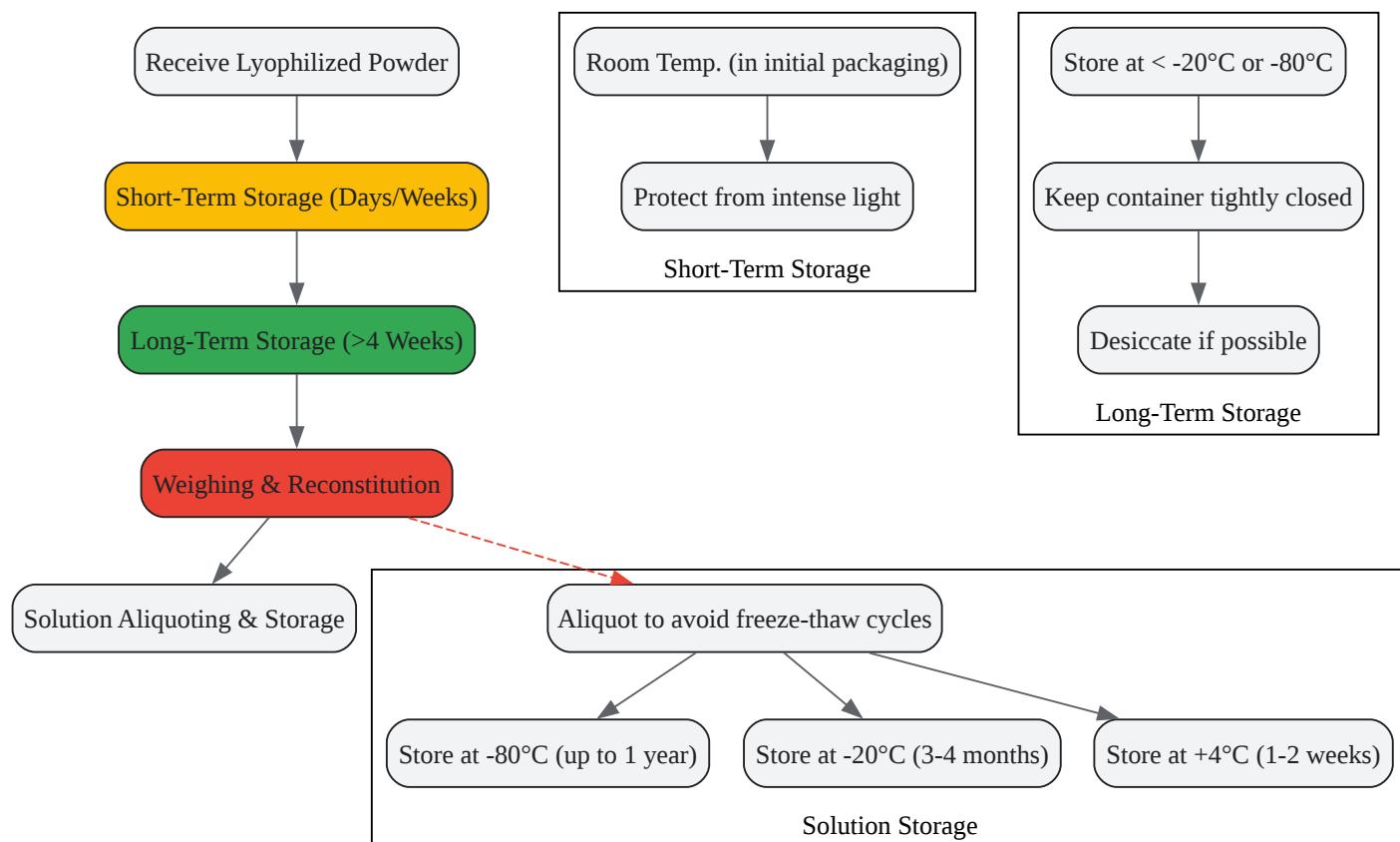
Property	Details/Value
Chemical Name	1-cyclohexyl-3-(4-methylphenyl)sulfonylurea [1]
CAS Number	664-95-9 [1]
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₃ S [1]
Molecular Weight	296.39 g/mol [1]
Melting Point	175.0 °C [1]
XLogP3	2.9 [1]
Solubility (Experimental)	Soluble in DMSO [1]
Purity	>98% [1]

A literature search indicates that a **systematic solubility profile in aqueous buffers and other common pharmaceutical solvents is not available**. The primary experimental data confirms solubility in DMSO,

which is suitable for preparing stock solutions [1].

Storage Conditions and Handling

For long-term stability, proper storage of the lyophilized powder is essential. The following protocol is recommended based on general best practices for peptide and sulfonylurea compounds, which share similar stability concerns [1] [2].



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Critical Handling Notes

- **Weighing: Glycyclamide** is likely **hygroscopic** and can rapidly absorb atmospheric moisture. Weigh quickly and in a controlled, low-humidity environment to ensure accuracy and prevent decomposition [2].
- **Reconstitution:** For peptide-like substances, stability in solution is highest at a **pH of 5-7**. Prepare stock solutions using sterile, dry solvents to minimize premature hydrolysis [2].
- **Safety:** Always handle research chemicals with caution. Use appropriate personal protective equipment (PPE) including gloves, masks, and safety glasses in a well-ventilated room [2].

Analytical Protocol: Stability-Indicating HPLC Method

You can use this validated, stability-indicating High-Performance Liquid Chromatography (HPLC) method, adapted from research on similar sulfonylurea drugs, for analyzing **glycyclamide** and its potential degradation products [3].

1. Instrumentation and Conditions

Parameter	Description
HPLC System	Waters/Waters-equivalent system with UV detector [3].
Column	Lichrosphere 250 x 4.6 mm, RP C8 column (5 µm packing) [3].
Mobile Phase	Ethanol : Methanol (50:50 % v/v) [3].
Flow Rate	1.0 mL/min [3].
Detection Wavelength	245 nm [3].
Injection Volume	10 µL [3].
Run Time	<10 minutes (estimated based on similar methods) [4] [3].
Column Temperature	Ambient (25 ± 1 °C) [3].

2. Forced Degradation Studies This method is suitable for accelerated stability studies. Expose **glycyclamide** solutions to various stress conditions to validate the method's ability to separate the parent drug from its degradation products [4] [3].

- **Acid/Base Degradation:** Use 1 M HCl or 1 M NaOH at 45°C for 24 hours. **Neutralize** the solution before analysis [4].
- **Oxidative Degradation:** Use 3% H₂O₂ at 45°C for 24 hours [4].
- **Thermal Degradation:** Heat solid powder or solution at 80°C for 24 hours [4].
- **Photolytic Degradation:** Expose solid powder to sunlight for 24 hours [4].

3. Solution Preparation

- **Stock Solution (200 µg/mL):** Accurately weigh 20 mg of **glycyclamide** and dissolve in 100 mL of the mobile phase [3].
- **Calibration Standards:** Prepare serial dilutions from the stock solution in the concentration range of 0.1 to 200 µg/mL for constructing a calibration curve [3].

Research Implications and Future Work

Glycyclamide is a first-generation sulfonylurea and is less potent than newer agents like glipizide [1]. Research into older drugs like **glycyclamide** can provide insights into **Structure-Activity Relationships (SAR)** and the **evolution of antidiabetic agents**.

The main challenge is the lack of publicly available, detailed pre-clinical and pharmaceutical data. Future work should focus on:

- **Systematic Solubility Profiling:** Determining solubility in pharmaceutically relevant solvents (e.g., PEG 400, Labrasol) and aqueous buffers of varying pH.
- **Stability Studies:** Conducting long-term and accelerated stability studies on both the solid state and in solution to establish a definitive shelf life.
- **Analytical Validation:** Fully validating the proposed HPLC method specifically for **glycyclamide**, including parameters like specificity, linearity, accuracy, and precision.

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